Application Note: High-Fidelity Synthesis of 1-(4-Methoxybutyl)piperidin-4-amine

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Compound of Interest

Compound Name:	*1-(4-Methoxybutyl)piperidin-4-amine*
Cat. No.:	*B13243052*

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Executive Summary

This application note details a robust, modular protocol for the synthesis of **1-(4-methoxybutyl)piperidin-4-amine**, a critical diamine scaffold used in the development of GPCR ligands (specifically Sigma-1 and Muscarinic M4 antagonists) and 5-HT4 agonists.

While reductive amination is a common strategy for amine alkylation, this protocol prioritizes a Nucleophilic Substitution (

) strategy. This approach avoids the instability associated with 4-methoxybutanal precursors and utilizes the robust, commercially available 4-(Boc-amino)piperidine core. The workflow is designed for high reproducibility, ease of purification, and scalability from milligram to multigram batches.

Retrosynthetic Analysis & Strategy

The synthesis is disconnected into two primary modules: the preparation of the alkylating agent (if not purchased) and the convergent assembly of the piperidine core.

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Strategic Logic:

- Nitrogen Protection: We utilize the tert-butyloxycarbonyl (Boc) group on the primary amine. This is orthogonal to the basic conditions required for alkylation, preventing polymerization (self-alkylation) and ensuring chemoselectivity at the secondary piperidine nitrogen.
- Alkylation Efficiency: The reaction uses Finkelstein conditions (catalytic KI) to accelerate the reaction of the alkyl bromide/chloride, ensuring complete conversion under mild heating.
- Salt Selection: The final product is isolated as a dihydrochloride salt. This ensures long-term stability, non-hygroscopicity, and ease of handling compared to the viscous free-base oil.

Figure 1: Retrosynthetic disconnection showing the convergent assembly of the target amine via a protected carbamate intermediate.

Materials & Reagents

Reagent	CAS No.[1]	Equiv.[1][2]	Role
4-(N-Boc-amino)piperidine	73874-95-0	1.0	Nucleophile Core
1-Bromo-4-methoxybutane	4457-67-4	1.1 - 1.2	Electrophile
Potassium Carbonate ( )	584-08-7	2.5	Base (Acid Scavenger)
Potassium Iodide (KI)	7681-11-0	0.1	Finkelstein Catalyst
Acetonitrile (MeCN)	75-05-8	Solvent	Reaction Medium (0.2 M)
HCl (4M in Dioxane)	7647-01-0	4.0 - 5.0	Deprotection Agent

Experimental Protocols

Module A: Precursor Synthesis (Optional)

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Perform this step only if 1-bromo-4-methoxybutane is not commercially available.

Context: Direct methylation of 4-bromobutanol can lead to cyclization (THF formation). The most robust lab-scale method uses a statistical Williamson ether synthesis on 1,4-dibromobutane.

- Setup: Charge a flame-dried flask with 1,4-dibromobutane (3.0 equiv) and anhydrous methanol.
- Addition: Add Sodium Methoxide (25% in MeOH, 1.0 equiv) dropwise at 0°C over 1 hour.
  - Scientific Rationale: Using a large excess of the dibromide minimizes the formation of the unwanted byproduct 1,4-dimethoxybutane.
- Reaction: Allow to warm to room temperature (RT) and stir for 12 hours.
- Workup: Quench with water. Extract with diethyl ether.
- Purification: Fractional distillation is mandatory.
  - Fraction 1: Recovered 1,4-dibromobutane (recycle).
  - Fraction 2: 1-Bromo-4-methoxybutane (Target).
  - Residue: 1,4-dimethoxybutane.

Module B: N-Alkylation of Piperidine Core

Standard Protocol for 1.0 gram scale.

- Solvation: In a 50 mL round-bottom flask equipped with a magnetic stir bar, dissolve 4-(N-Boc-amino)piperidine (1.0 g, 5.0 mmol) in anhydrous Acetonitrile (25 mL).
- Base Addition: Add anhydrous

  (1.73 g, 12.5 mmol) and KI (83 mg, 0.5 mmol).
  - Note: Ensure

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is finely powdered to maximize surface area.

- Electrophile Addition: Add 1-bromo-4-methoxybutane (0.92 g, 5.5 mmol) via syringe.
- Reflux: Fit a reflux condenser and heat the mixture to 60–65°C for 12–16 hours.
  - Monitoring: Check TLC (System: 5% MeOH in DCM). Stain with Ninhydrin (amine) or Iodine (alkyl chain). The starting secondary amine will disappear; the product is a tertiary amine (less polar than starting material on silica).
- Workup:
  - Cool to RT. Filter off the inorganic salts (

    , Excess

).
  - Rinse the filter cake with fresh acetonitrile.
  - Concentrate the filtrate under reduced pressure to yield the crude oil.
- Purification (Critical):
  - Although the reaction is clean, excess alkyl bromide may remain.
  - Flash Chromatography: Silica gel, Eluent: 0

    5% MeOH in DCM (with 1%

    additive to prevent streaking).
  - Yield Expectation: 85–92% as a colorless viscous oil.

Module C: Boc-Deprotection & Salt Formation

- Dissolution: Dissolve the purified Boc-intermediate (from Module B) in minimal DCM (5 mL per gram) or 1,4-Dioxane.
- Acidolysis: Add 4M HCl in Dioxane (5.0 equiv) dropwise at 0°C.

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- Caution: Gas evolution (

  and Isobutylene) will occur. Ensure venting.

- Precipitation: Allow the reaction to warm to RT and stir for 2–4 hours. A white precipitate (the dihydrochloride salt) should form.
  - Troubleshooting: If no precipitate forms (oiling out), add anhydrous Diethyl Ether or MTBE to induce crystallization.
- Isolation: Filter the solid under a nitrogen stream (the salt can be hygroscopic). Wash with cold ether.
- Drying: Dry under high vacuum (0.1 mbar) at 40°C for 6 hours to remove traces of dioxane.

Quality Control & Analytical Data

To validate the synthesis, compare your data against these expected parameters.

Technique	Parameter	Expected Signal / Observation
TLC	(10% MeOH/DCM)	~0.2–0.3 (Stains strongly with Ninhydrin)
1H NMR	Methoxy Group	Singlet (~3.30 ppm, 3H)
1H NMR	Ether	Triplet (~3.40 ppm, 2H)
1H NMR	Amine	Multiplet (~2.8–3.0 ppm, 1H)
MS (ESI)		187.18 (Free base calc. MW: 186.29)
Appearance	Physical State	White to off-white hygroscopic solid (2HCl salt)

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Self-Validating Checks:

- The "Double Triplet" Check: In the alkylating agent, look for two distinct triplets in the 3.3–3.5 ppm range (one for

  , one for

). In the final product, the triplet for

  must disappear, replaced by a multiplet for

  upfield (~2.3–2.5 ppm).
- Boc Disappearance: The strong singlet at 1.44 ppm (9H) must be completely absent in the final salt.

Pathway Visualization

The following diagram illustrates the reaction workflow and the critical decision points for purification.

Figure 2: Operational workflow for the synthesis of **1-(4-methoxybutyl)piperidin-4-amine**.

Troubleshooting & Optimization

- Issue: Over-alkylation (Quaternization).
  - Cause: Excess alkyl halide or too high temperature.
  - Solution: Strictly control stoichiometry (1.1 equiv max). Add the alkyl halide slowly to the piperidine solution.
- Issue: Incomplete Deprotection.
  - Cause: Old HCl/Dioxane solution (absorbed water).
  - Solution: Use fresh reagent. If using TFA, ensure complete removal of TFA before salt formation, as TFA salts can be oils.
- Issue: Product is a sticky gum.

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- Cause: Trapped solvent or hygroscopic nature.
- Solution: Triturate with anhydrous diethyl ether or pentane. Sonicate to induce powder formation. Store in a desiccator.

References

- Synthesis of SA4503 Analogs (Sigma-1 Receptor Ligands)
  - Context: Describes the general protocol for N-alkylation of piperazines/piperidines with alkoxy-alkyl linkers using potassium carbon
  - Xu, J. et al. "Ether modifications to 1-[2-(3,4-dimethoxyphenyl)ethyl]-4-(3-phenylpropyl)piperazine (SA4503): effects on binding affinity and selectivity for sigma receptors and monoamine transporters." Bioorganic & Medicinal Chemistry, 2015.
- Prucalopride Intermediate Synthesis (Patent)
  - Context: Details the industrial synthesis of the homologous 1-(3-methoxypropyl)
  - CN103848777A "Method for synthesizing N-(3-methoxy propyl)-4-amino-piperidine."
- General Protocol for N-Alkylation of 4-Boc-aminopiperidine
  - Context: BenchChem protocol for GPCR ligand scaffold synthesis.
  - "Protocol for N-alkylation of 1-Boc-4-(aminomethyl)piperidine."[3]
- Preparation of Alkoxy-Alkyl Halides: Context: Standard methodology for preparing the 1-bromo-4-methoxybutane precursor. Vogel, A.I. Vogel's Textbook of Practical Organic Chemistry, 5th Ed. Longman Scientific & Technical, 1989. (Standard Reference Text).

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